

# Downstream Targets of SRT1720 Monohydrochloride: An In-depth Technical Guide

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## Compound of Interest

Compound Name: SRT 1720 monohydrochloride

Cat. No.: B1662792

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## Introduction

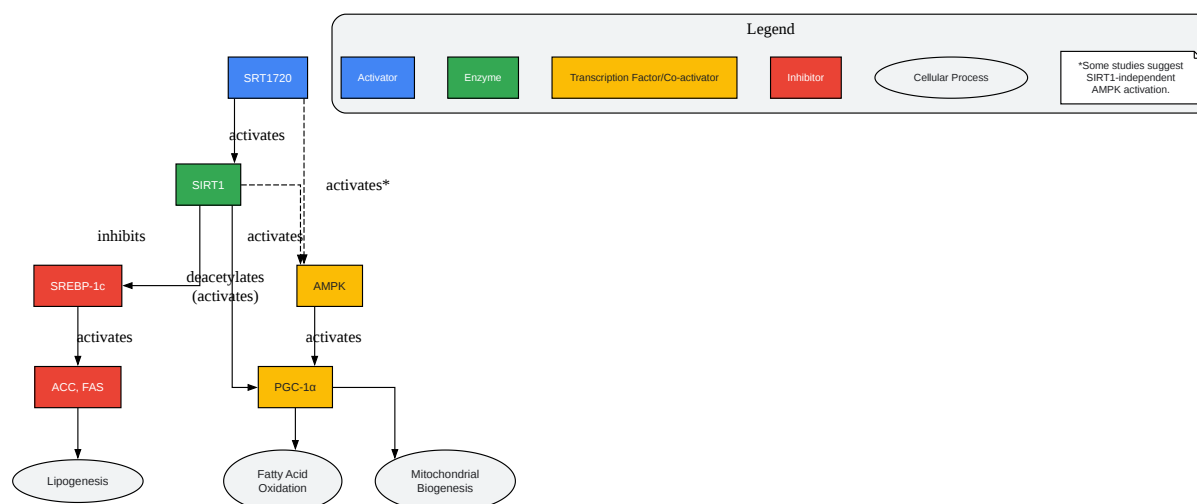
SRT1720 is a synthetic small molecule that has garnered significant interest in the scientific community for its potential therapeutic applications in a range of age-related and metabolic diseases.[1][2] It is widely characterized as a specific activator of Sirtuin 1 (SIRT1), an NAD<sup>+</sup>-dependent deacetylase that is a key regulator of cellular metabolism, stress resistance, and inflammation.[1][3] While some studies have debated the direct mechanism of SIRT1 activation by SRT1720, its profound biological effects and downstream molecular consequences are well-documented.[4][5][6][7] This technical guide provides a comprehensive overview of the core downstream targets of SRT1720, presenting quantitative data, detailed experimental protocols, and visual representations of the key signaling pathways involved.

## Core Mechanism of Action

SRT1720 primarily exerts its effects by activating SIRT1, which in turn deacetylates a multitude of downstream protein targets, including transcription factors, co-factors, and enzymes.[1][8][9] This deacetylation activity modulates the function of these proteins, leading to significant alterations in gene expression and cellular physiology. The major downstream pathways influenced by SRT1720 include metabolic regulation, inflammation, cellular senescence and apoptosis, and autophagy.

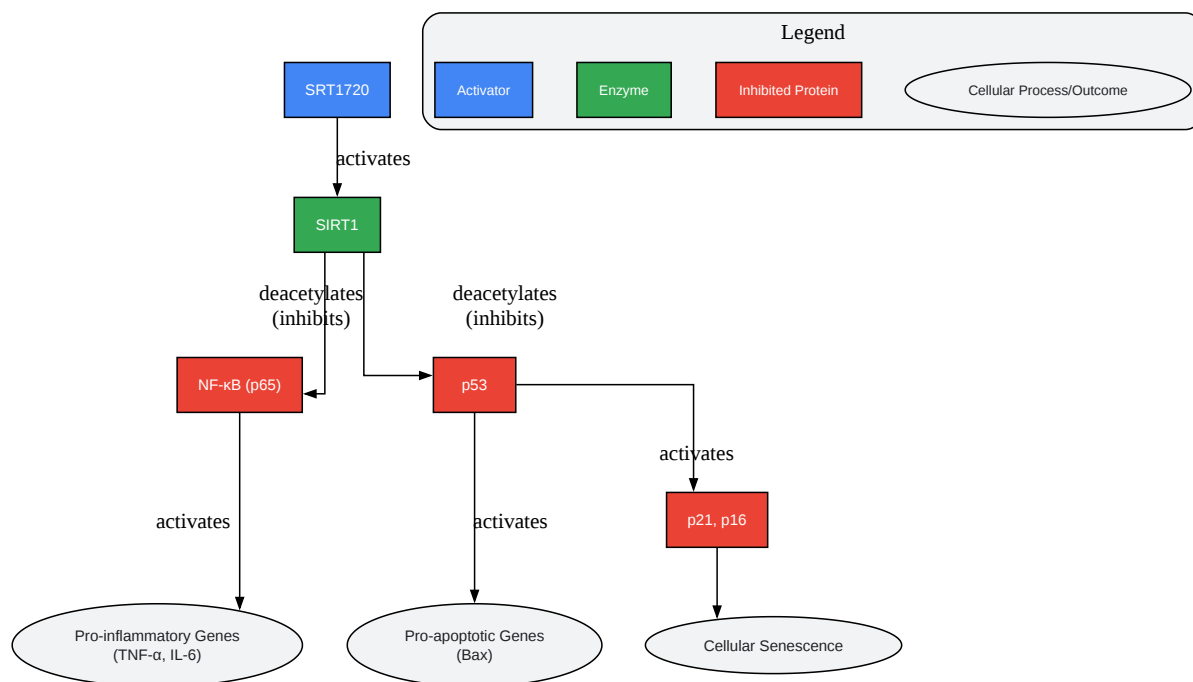
## Key Downstream Signaling Pathways

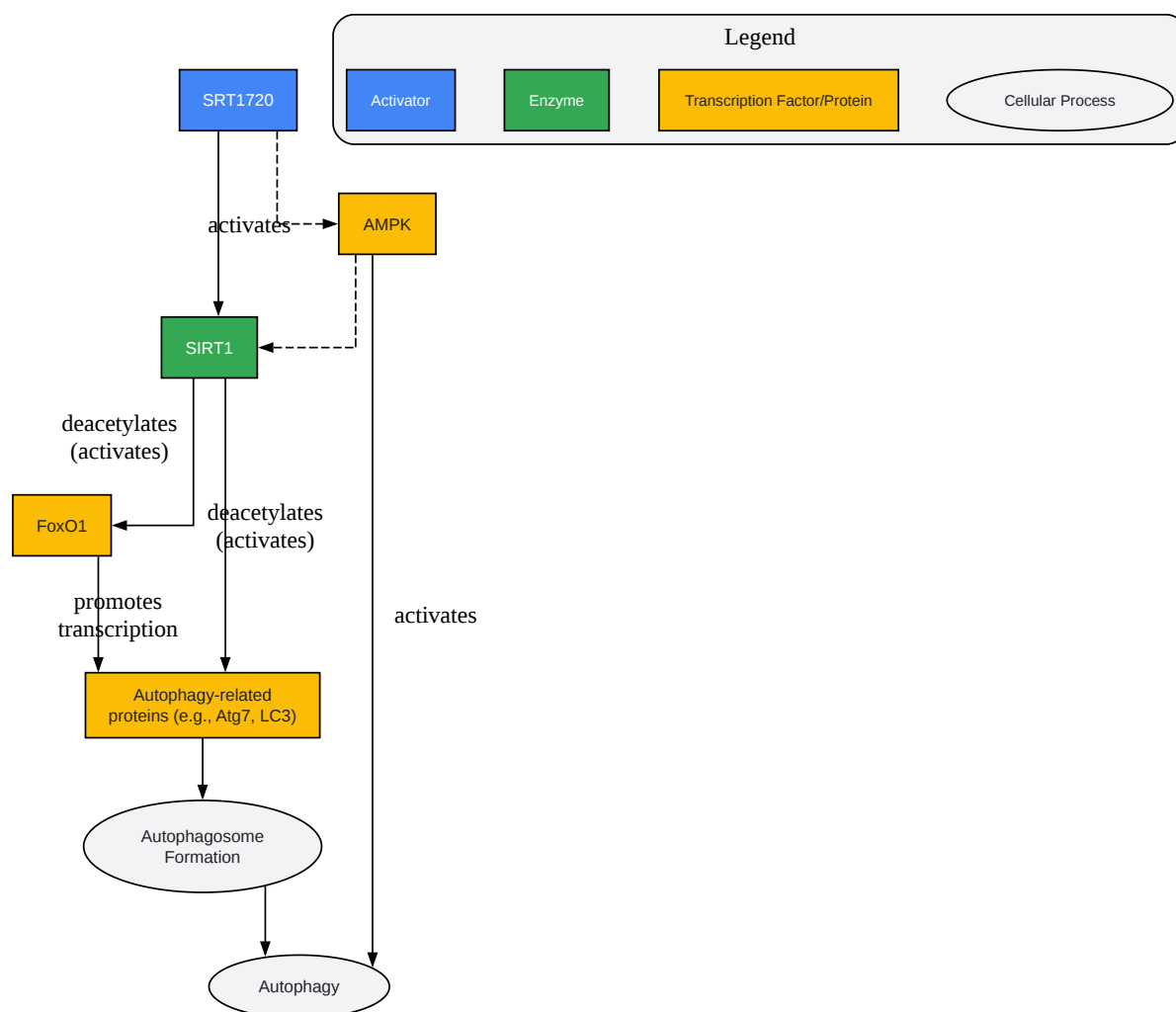
The activation of SIRT1 by SRT1720 initiates a cascade of signaling events that impact multiple cellular functions. The following diagrams, generated using the DOT language, illustrate the pivotal signaling pathways modulated by SRT1720.



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Caption: SRT1720-mediated metabolic regulation pathway.





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